

A Technical Guide to the Physicochemical Properties of Dimethyl Sulfoxide-d6

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Compound of Interest

Compound Name: Dimethyl sulfoxide-d6

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This guide provides an in-depth overview of the freezing and boiling points of **Dimethyl Sulfoxide-d6** (DMSO-d6), a crucial deuterated solvent in scientific research, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy.^{[1][2]} Detailed experimental protocols for determining these fundamental physical constants are also presented, alongside a summary of key physical data.

Core Physical Properties of DMSO-d6

DMSO-d6, or hexadeuterodimethyl sulfoxide, is the isotopically substituted form of dimethyl sulfoxide (DMSO), where all six hydrogen atoms are replaced by deuterium.^{[1][2]} This substitution makes it an ideal solvent for ¹H NMR spectroscopy as it does not produce interfering signals.^[1] Its ability to dissolve a wide array of polar and nonpolar compounds further cements its utility in a research environment.^{[3][4]} The key physical properties of DMSO-d6 are summarized in the table below.

Property	Value
Freezing Point / Melting Point	18.45 °C - 20.2 °C[5][6][7][8][9][10]
Boiling Point	189 °C - 190 °C[1][5][6][8][9][11]
Molecular Formula	(CD ₃) ₂ SO[1][6]
Molecular Weight	84.17 g/mol [1]
Density	1.190 g/mL at 25 °C[5][10]
Refractive Index	1.476 at 20 °C[1][10]

Note: The relatively high freezing point means that DMSO-d6 can solidify at or just below room temperature.[4]

Experimental Protocols for Determination of Freezing and Boiling Points

The following sections detail standardized laboratory methods for the determination of the freezing (melting) and boiling points of organic compounds like DMSO-d6.

The capillary method is a widely used and official technique for determining the melting point of a solid substance.[1][6]

Principle: A small, finely ground sample of the substance is heated at a controlled rate in a capillary tube. The temperature at which the solid phase transitions to the liquid phase is recorded as the melting point. Pure crystalline solids typically exhibit a sharp melting point range (usually 0.5-1.0°C).[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[5]
- Capillary tubes (sealed at one end)[5]
- Thermometer (high accuracy)

- Mortar and pestle (for grinding the sample)

Procedure:

- Sample Preparation: A small amount of solid DMSO-d6 (if frozen) is finely ground into a powder.
- Loading the Capillary Tube: The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently or dropped through a long glass tube to pack the sample into the sealed end to a height of 2-3 mm.[\[9\]](#)
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.[\[9\]](#)
- Heating: The sample is initially heated rapidly to a temperature about 15°C below the expected melting point.[\[9\]](#) The heating rate is then reduced to approximately 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[1\]](#)[\[9\]](#)
- Observation and Measurement: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid turns into a clear liquid is recorded as the end of the melting range.[\[10\]](#)
- Repeatability: For accuracy, the determination should be repeated at least twice, and the results should be consistent.[\[8\]](#)

The boiling point is the temperature at which the vapor pressure of a liquid equals the external atmospheric pressure.[\[3\]](#) It is a key indicator of a liquid's purity.

2.2.1. Simple Distillation Method

This method is suitable when a sufficient quantity of the liquid (at least 5 mL) is available.[\[3\]](#)[\[11\]](#)

Principle: The liquid is heated in a distillation apparatus, and the temperature of the vapor in equilibrium with the boiling liquid is measured. This vapor temperature represents the boiling point.[\[7\]](#)

Apparatus:

- Distillation flask (round-bottom flask)
- Condenser
- Thermometer and adapter
- Receiving flask
- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer

Procedure:

- **Apparatus Setup:** The distillation apparatus is assembled. The liquid sample (DMSO-d6) and boiling chips are placed in the distillation flask. The thermometer is positioned so that the top of its bulb is level with the bottom of the side arm of the distillation head.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Measurement:** The temperature is recorded when it becomes constant. This stable temperature, with vapor condensing on the thermometer bulb, is the boiling point of the liquid.[\[11\]](#)
- **Pressure Correction:** The atmospheric pressure should be recorded, as the boiling point is dependent on pressure.[\[3\]](#)[\[7\]](#)

2.2.2. Thiele Tube Method (Micro Method)

This method is ideal when only a small amount of the liquid is available.[\[11\]](#)

Principle: A small sample is heated in a tube attached to a thermometer within a Thiele tube. An inverted capillary tube traps vapor, and the boiling point is determined by observing the temperature at which the liquid is drawn into the capillary upon cooling.[\[11\]](#)

Apparatus:

- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil
- Bunsen burner or other heat source

Procedure:

- **Sample Preparation:** A few drops of the liquid sample are placed in the small test tube. The capillary tube is placed inside the test tube with its open end downwards.
- **Apparatus Setup:** The test tube assembly is attached to the thermometer with a rubber band. This is then placed in the Thiele tube containing heating oil, ensuring the sample is below the oil level.[\[12\]](#)
- **Heating:** The side arm of the Thiele tube is heated gently. A stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and then as the sample boils.[\[12\]](#)
- **Observation and Measurement:** Heating is stopped when a continuous and rapid stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point.[\[12\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the freezing and boiling points of a chemical substance like DMSO-d₆.

Workflow for Physicochemical Property Determination

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Workflow for Determining Freezing and Boiling Points.

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